

agaric acid stability storage protection from light

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Compound Focus: Agaric Acid

CAS No.: 666-99-9

Cat. No.: S517509

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Storage and Handling Guidelines

The table below summarizes the key storage conditions for **agaric acid** as specified by a chemical supplier [1].

Aspect	Specification
Physical Form	Solid [1]
Recommended Storage	4°C, protect from light [1]
Solvent for Stock Solution	DMSO [1]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (protect from light) [1]
Handling Instructions	Use newly opened DMSO to prepare solutions, as hygroscopic DMSO can impact solubility [1]

Frequently Asked Questions

Q1: Why is it critical to protect Agaric Acid from light during storage? Light can act as an energy source that drives chemical degradation. The instruction to "protect from light" is a standard precaution for many light-sensitive chemical and biological compounds to maintain their stability and potency over time [1].

Q2: How should I prepare and store a stock solution of Agaric Acid? Follow this recommended protocol [1]:

- **Solvent:** Use DMSO to prepare the stock solution.
- **Concentration:** A typical stock concentration is 20.8 mg/mL.
- **Storage:** Aliquot the solution and store it at **-80°C for up to 6 months or at -20°C for up to 1 month.**
- **Handling:** Always protect the solution from light and avoid repeated freeze-thaw cycles to prevent degradation.

Q3: The solid Agaric Acid is stored at 4°C. Can I store my stock solution at the same temperature? No. While the solid is stable at 4°C, a dissolved solution in DMSO is much more susceptible to degradation and requires storage at much lower temperatures (**-20°C or -80°C**) for long-term stability [1].

Troubleshooting Common Scenarios

- **Scenario: Precipitate in stock solution.** If you see precipitate after thawing a stock solution, warm it gently and sonicate to re-dissolve the compound. Before use, ensure the solution is clear and at room temperature.
- **Scenario: Loss of biological activity.** If your experiments show a loss of expected activity, the most likely cause is degradation of the compound. Verify that you have followed the storage guidelines: **protected from light**, used fresh DMSO for preparation, stored stock solutions at **-80°C or -20°C**, and avoided using stock solutions that have undergone multiple freeze-thaw cycles or have been stored beyond the recommended duration [1].

Experimental Context & Mechanisms of Action

Understanding the biological roles of **agaric acid** can help in designing your experiments. Here is a summary of its key mechanisms:

The diagram above shows that **agaric acid** is a multi-target agent [1] [2]:

- **Biofilm Inhibition:** It reduces biofilm formation in bacteria like *Salmonella* by downregulating flagellar genes and inhibiting bacterial motility, without affecting planktonic growth [1] [2].
- **Mitochondrial Disruption:** It inhibits the adenine nucleotide translocase and induces mitochondrial permeability transition, leading to Ca^{2+} release, disruption of the transmembrane potential, and mitochondrial swelling [1].
- **Metabolic Inhibition:** It also inhibits citrate transport in liver mitochondria and participates in the inhibition of fatty acid synthesis [1].

Key Takeaways for Researchers

- **Adhere to Storage Protocols:** Strictly follow the **4°C, dark storage for solids** and **low-temperature storage for DMSO stocks** to maintain compound integrity [1].
- **Plan Experiments Around Stability:** The limited shelf life of stock solutions means you should plan your experiments and prepare aliquots accordingly to avoid repeated freeze-thaw cycles [1].
- **Confirm Activity Experimentally:** If you suspect degradation, compare the activity of a fresh stock against an old one in a bioassay, such as the biofilm inhibition assay [2].

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References

1. Agaric acid (Agaricinic Acid) | Adenine Nucleotide ... [medchemexpress.com]
2. Agaric acid reduces Salmonella biofilm formation by ... [sciencedirect.com]

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